

Safe Disposal of Bis(2-Methoxyethyl)amine: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Bis(2-Methoxyethyl)amine*

Cat. No.: *B057041*

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For researchers, scientists, and drug development professionals, ensuring the safe disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **Bis(2-Methoxyethyl)amine**, a flammable and corrosive liquid. Adherence to these procedures is vital to mitigate risks and ensure compliance with regulations.

Immediate Safety and Handling Precautions

Before beginning any disposal process, it is imperative to handle **Bis(2-Methoxyethyl)amine** with extreme caution. This substance is classified as a flammable liquid and vapor, causes severe skin burns and eye damage, and is harmful in contact with skin.^{[1][2]}

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear safety glasses with side shields or goggles. A face shield is also recommended.^[3]
- **Skin Protection:** Wear protective gloves (e.g., impervious gloves) and protective clothing to prevent skin contact.^{[3][4]}
- **Respiratory Protection:** If ventilation is inadequate or there is a risk of inhalation, use a NIOSH/MSHA-approved respirator with an appropriate filter for organic vapors.^[3]

Handling:

- Keep away from heat, sparks, open flames, and hot surfaces.[2] No smoking is permitted in the handling area.
- Use non-sparking tools and explosion-proof equipment.[4]
- Ground and bond containers and receiving equipment to prevent static discharge.[4]
- Handle in a well-ventilated area, preferably in a chemical fume hood.[1]

Step-by-Step Disposal Procedure

The primary method for the disposal of **Bis(2-Methoxyethyl)amine** is through a licensed chemical waste disposal service.

Step 1: Waste Collection and Storage

- Original Containers: Whenever possible, leave the chemical in its original container.
- Labeling: Ensure the container is clearly and accurately labeled as "Hazardous Waste" and includes the chemical name: "**Bis(2-Methoxyethyl)amine**".
- Segregation: Do not mix with other waste materials.
- Storage: Store the waste container in a designated, well-ventilated, and locked-up area away from incompatible materials, heat, and sources of ignition.[1] The container must be kept tightly closed.[2]

Step 2: Arranging for Disposal

- Contact a Licensed Waste Disposal Company: Engage a certified hazardous waste disposal company to handle the collection and disposal of **Bis(2-Methoxyethyl)amine**.
- Provide Information: Inform the disposal company of the chemical's identity and associated hazards. You may need to provide them with a copy of the Safety Data Sheet (SDS).

Step 3: Disposal Method

- The recommended disposal method is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#)

Step 4: Contaminated Packaging

- Empty containers should be treated as hazardous waste.
- Containers can be triple-rinsed (or equivalent) with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.
- After proper rinsing, the packaging can be punctured to render it unusable for other purposes and then offered for recycling or reconditioning.[\[1\]](#)

Environmental Precautions:

- Prevent the product from entering drains, sewer systems, or water sources.[\[1\]](#) Discharge into the environment must be avoided.[\[1\]](#)[\[5\]](#)

Spill Management

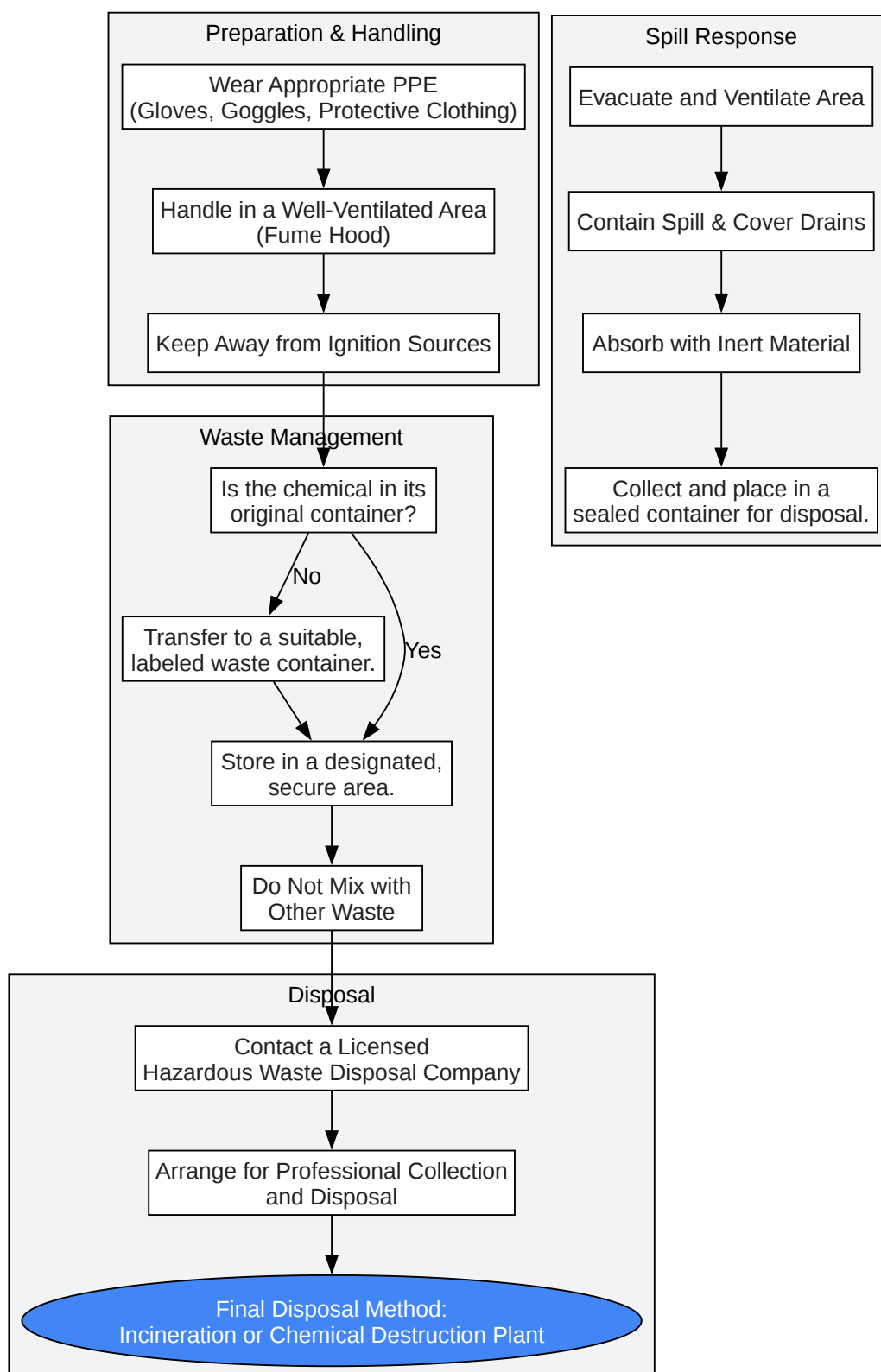
In the event of a spill, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Contain: Cover drains to prevent the chemical from entering them.[\[5\]](#)
- Absorb: Use a liquid-absorbent material (e.g., Chemizorb®) to collect the spill.[\[5\]](#)
- Collect and Dispose: Place the absorbed material into a properly labeled, sealed container for disposal by a licensed waste disposal company.[\[3\]](#)

Quantitative Data Summary

Property	Value
UN Number	2734
Hazard Class	8 (Corrosive), 3 (Flammable)
Packing Group	II
Flash Point	58 °C (136.4 °F) - closed cup
Density	0.902 g/mL at 25 °C
Boiling Point	170-172 °C

Disposal Workflow



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Caption: Workflow for the safe disposal of **Bis(2-Methoxyethyl)amine**.

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